

Personal protective equipment for handling 1,3-Dimethoxybenzene-d3

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Compound of Interest

Compound Name: 1,3-Dimethoxybenzene-d3

Cat. No.: B15598718

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Essential Safety and Handling Guide for 1,3-Dimethoxybenzene-d3

This document provides immediate and essential safety protocols, operational guidance, and disposal plans for the handling of **1,3-Dimethoxybenzene-d3** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Safety Data

1,3-Dimethoxybenzene is classified as a combustible liquid that can cause skin, eye, and respiratory tract irritation.^[1] It is suspected of causing genetic defects.^[2] Ingestion may lead to gastrointestinal irritation, and inhalation at high concentrations could result in central nervous system depression.^[1]

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₈ H ₁₀ O ₂
Molecular Weight	138.16 g/mol
Appearance	Colorless to light brown liquid[1][3]
Boiling Point	217-218 °C[4]
Melting Point	-52 °C[4]
Flash Point	87 - 88 °C[3][4]
Specific Gravity	1.065[4]

Hazard Classifications

Hazard	Category
Skin Irritation	Category 2[2][4]
Eye Irritation	Category 2A[2][4]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3[2][4]
Suspected of causing genetic defects	Category 2[2]
Aquatic Hazard (short-term/acute)	Category 3

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical to minimize exposure. The following equipment must be worn when handling **1,3-Dimethoxybenzene-d3**.

Equipment	Specification	Rationale
Hand Protection	Nitrile rubber gloves.[5][6][7]	Protects against skin contact and irritation.[1][4] Nitrile offers good resistance to solvents, oils, and bases.[6][7]
Eye Protection	Chemical splash goggles.[3][5]	Prevents eye irritation from splashes or vapors.[2][4]
Body Protection	Long-sleeved lab coat.[3][5]	Minimizes skin exposure.
Respiratory Protection	Use in a well-ventilated area or with a fume hood.[1][2][4]	Avoid inhalation of vapors which can cause respiratory irritation.[1][2][4]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow is essential for safety.

- Preparation:
 - Ensure a well-ventilated work area, preferably a chemical fume hood.[1][2][4]
 - Confirm that an eyewash station and safety shower are readily accessible.[3][8]
 - Don all required personal protective equipment.[4]
- Handling:
 - Avoid direct contact with skin, eyes, and clothing.[1][2]
 - Do not eat, drink, or smoke in the handling area.[2]
 - Keep the container tightly closed when not in use.[2][4]
 - Avoid sources of ignition as the substance is combustible.[1][2]
- Storage:

- Store in a cool, dry, and well-ventilated area.[2][9]
- Keep containers securely sealed and protected from physical damage.[2]
- Store away from incompatible materials such as oxidizing agents.[9]

Emergency Procedures

Incident	Response Protocol
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[1][4] Seek medical attention if irritation persists.[4]
Eye Contact	Immediately rinse eyes with water for several minutes.[4] Remove contact lenses if present and easy to do so.[4] Continue rinsing and seek medical attention if irritation continues.[2][4]
Inhalation	Move the individual to fresh air.[1][4] If breathing is difficult, administer oxygen.[1][4] Seek medical attention.[1]
Ingestion	Do NOT induce vomiting.[1] If the person is conscious, give 2-4 cupfuls of water or milk.[1] Seek immediate medical attention.[1]
Spill	For minor spills, absorb with an inert material like sand or vermiculite and place in a suitable container for disposal.[2][4] For major spills, evacuate the area and alert the appropriate emergency response team.[2]

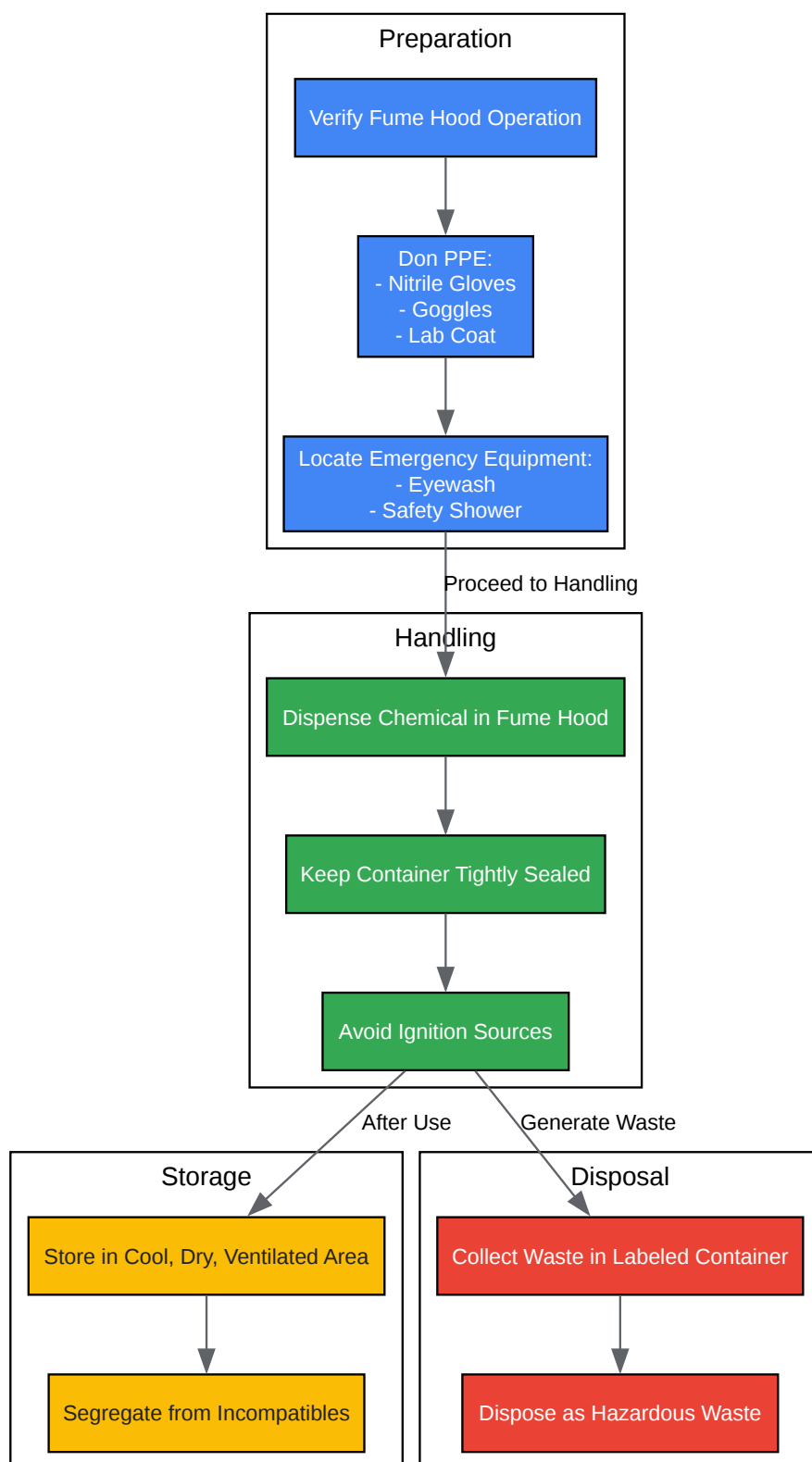
Disposal Plan

All waste containing **1,3-Dimethoxybenzene-d3** must be treated as hazardous waste.

- Waste Collection: Collect all waste material, including contaminated absorbents and disposable PPE, in a clearly labeled, sealed container.[2]

- Disposal: Dispose of the waste through an authorized hazardous waste collection service in accordance with all local, state, and federal regulations.^{[2][4]} Do not dispose of it down the drain.

Workflow for Handling 1,3-Dimethoxybenzene-d3



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Caption: Workflow for the safe handling of **1,3-Dimethoxybenzene-d3**.

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